

Disperse brown 4 chemical structure and properties

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Compound of Interest		
Compound Name:	Disperse brown 4	
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An In-depth Technical Guide to Disperse Brown 4

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Brown 4, with the Colour Index name C.I. **Disperse Brown 4** and CAS number 12223-16-4, is a monoazo dye.[1] Belonging to the disperse class of dyes, it is characterized by its low water solubility and its application from a fine aqueous dispersion to color synthetic hydrophobic fibers.[2] Its primary industrial application is in the dyeing of textiles, particularly polyester and acetate fibers.[2] While not a pharmaceutical agent, its molecular structure and potential for human and environmental exposure through textiles necessitate a thorough understanding of its chemical and toxicological properties. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and analysis of **Disperse Brown 4**, along with a discussion of its potential biological effects based on data from related compounds.

Chemical Structure and Properties

Disperse Brown 4 is synthesized through the diazotization of 2-bromo-6-chloro-4-nitrobenzenamine followed by an azo coupling reaction with N,N-bis(2-hydroxyethyl)-3-chlorobenzenamine.[1] This synthesis dictates its unique chemical structure.



Chemical Structure

Caption: Synthesis of **Disperse Brown 4**.

Physicochemical Properties

A summary of the key physicochemical properties of **Disperse Brown 4** is presented in the table below.

Property	Value	Source
CAS Number	12223-16-4	[1]
Molecular Formula	C16H15BrCl2N4O4	[1]
Molecular Weight	478.12 g/mol	[1]
Appearance	Red-light orange, red-light brown, or dark red-light brown powder	[1]
Density	1.68 g/cm ³	Guidechem
Boiling Point	662.1°C at 760 mmHg	Guidechem
Flash Point	354.2°C	Guidechem
Vapor Pressure	1.96E-18 mmHg at 25°C	Guidechem
Refractive Index	1.663	Guidechem
Solubility	Low in water, dispersible in organic solvents	[2]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Disperse Brown 4** are not readily available in peer-reviewed literature. However, based on general methods for the synthesis and analysis of azo disperse dyes, the following protocols can be proposed.

Synthesis of Disperse Brown 4



This protocol is adapted from standard diazotization and azo coupling procedures.

- 1. Diazotization of 2-Bromo-6-chloro-4-nitrobenzenamine:
- Dissolve 2-bromo-6-chloro-4-nitrobenzenamine in a mixture of concentrated hydrochloric acid and water.
- Cool the solution to 0-5°C in an ice bath with constant stirring.
- Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise, maintaining the temperature below 5°C.
- Continue stirring for 30 minutes after the addition is complete to ensure full formation of the diazonium salt.
- 2. Preparation of the Coupling Component Solution:
- Dissolve N,N-bis(2-hydroxyethyl)-3-chlorobenzenamine in an appropriate solvent, such as a dilute aqueous solution of a non-ionic surfactant.
- 3. Azo Coupling Reaction:
- Slowly add the cold diazonium salt solution to the prepared coupling component solution with vigorous stirring.
- Maintain the temperature at 0-5°C and adjust the pH to be slightly acidic (pH 4-6) using a buffer solution to facilitate the coupling reaction.
- Continue stirring for several hours until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- The precipitated **Disperse Brown 4** dye is then collected by filtration, washed with cold water until the filtrate is neutral, and dried under vacuum at a low temperature.

Analytical Characterization

- 1. High-Performance Liquid Chromatography (HPLC):
- Instrumentation: An HPLC system with a UV-Vis or photodiode array (PDA) detector.
- Column: A C18 reverse-phase column.
- Mobile Phase: A gradient of acetonitrile and water, both containing a small amount of a modifier like formic acid or ammonium acetate to improve peak shape.
- Detection: Monitor the eluent at the wavelength of maximum absorbance (λmax) for
 Disperse Brown 4, which is expected to be in the visible range.



 Sample Preparation: Dissolve a precisely weighed amount of the dye in a suitable solvent (e.g., methanol or dimethylformamide), filter through a 0.45 µm syringe filter, and inject into the HPLC system.

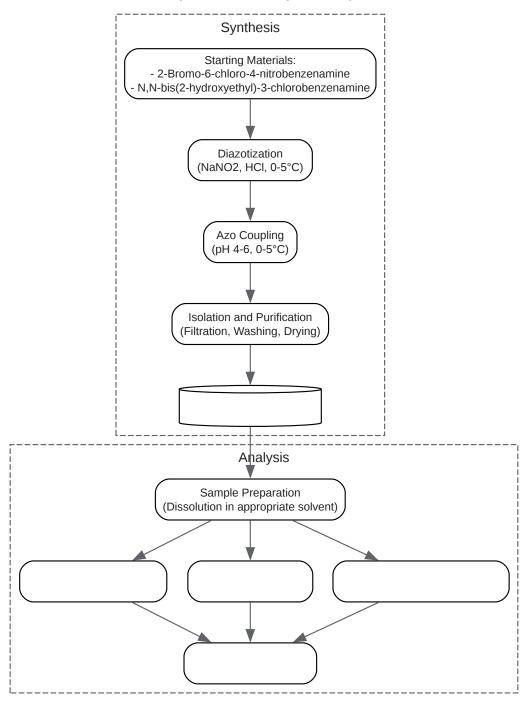
2. Spectroscopic Analysis:

- UV-Visible (UV-Vis) Spectroscopy: Dissolve the dye in a suitable solvent (e.g., ethanol or DMF) and record the absorption spectrum over the range of 200-800 nm to determine the λmax.
- Fourier-Transform Infrared (FT-IR) Spectroscopy: Obtain the IR spectrum of the solid dye using a KBr pellet or an ATR accessory to identify characteristic functional groups such as N-H, O-H, C-N, C-Cl, C-Br, N=N, and NO₂.

Logical Workflow for Synthesis and Analysis



Workflow for Synthesis and Analysis of Disperse Brown 4



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